

Physical and chemical properties of raw ilmenite

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Compound of Interest

Compound Name: *Ilmenite*

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An In-depth Technical Guide to the Physical and Chemical Properties of Raw **Ilmenite**

Introduction

Ilmenite, with the idealized chemical formula FeTiO_3 , is a titanium-iron oxide mineral of significant economic importance.[1][2] It stands as the primary ore for titanium and the principal source for titanium dioxide (TiO_2), a compound widely utilized as a white pigment in a vast array of products including paints, plastics, paper, and cosmetics.[1][3] This technical guide provides a comprehensive overview of the core physical and chemical properties of raw **ilmenite**, intended for researchers, scientists, and professionals in drug development and materials science. The guide details the mineral's fundamental characteristics, experimental protocols for their determination, and a summary of its quantitative attributes.

Chemical Properties and Composition

Ilmenite is a member of the oxide and hydroxide group of minerals.[4] Its ideal composition consists of 36.8% iron, 31.6% titanium, and 31.6% oxygen, which corresponds to approximately 52.65% TiO_2 and 47.35% FeO . [5] However, the composition of raw **ilmenite** often deviates from this ideal formula due to isomorphic substitutions and the presence of various impurities.

Magnesium (Mg^{2+}) and manganese (Mn^{2+}) can substitute for ferrous iron (Fe^{2+}), forming solid solution series with geikielite (MgTiO_3) and pyrophanite (MnTiO_3), respectively.[4][6] Consequently, raw **ilmenite** samples frequently contain variable amounts of magnesium and manganese oxides (MgO and MnO). [7] Additionally, some ferric iron (Fe^{3+}) may be present, and **ilmenite** can form solid solutions with hematite (Fe_2O_3). [1]

Trace element analysis of **ilmenite** often reveals the presence of other elements, including chromium (Cr), vanadium (V), niobium (Nb), nickel (Ni), and zinc (Zn), whose concentrations can provide insights into the mineral's geological provenance.[\[3\]](#)[\[8\]](#)[\[9\]](#)

Chemically, **ilmenite** is relatively resistant to weathering.[\[2\]](#)[\[3\]](#) However, over geological timescales, it can alter into a material known as leucoxene, which is an assemblage of titanium minerals such as rutile or anatase.[\[3\]](#)[\[4\]](#) This alteration process involves the oxidation of ferrous iron to ferric iron and its subsequent leaching from the mineral lattice, resulting in an enrichment of titanium dioxide.[\[10\]](#)[\[11\]](#) **Ilmenite** can be dissolved in strong acids, such as concentrated hydrochloric or sulfuric acid, a property that is exploited in the industrial processing of the ore to extract TiO₂.[\[1\]](#)[\[12\]](#)[\[13\]](#)

Table 1: Chemical Composition of Raw Ilmenite

Component	Chemical Formula	Ideal Concentration (wt%)	Typical Range in Raw Ore (wt%)
Titanium Dioxide	TiO ₂	52.65 [5]	40 - 65 [12] [14]
Iron(II) Oxide	FeO	47.35 [5]	15 - 37 [7]
Iron(III) Oxide	Fe ₂ O ₃	-	10 - 27 [7]
Magnesium Oxide	MgO	-	0.20 - 2.53 [7] [11] [15]
Manganese Oxide	MnO	-	0.37 - 1.04 [7] [11]
Silicon Dioxide (Silica)	SiO ₂	-	0.19 - 2.30 [7]
Aluminum Oxide (Alumina)	Al ₂ O ₃	-	0.20 - 1.50 [7]
Vanadium Pentoxide	V ₂ O ₅	-	Trace - 0.13 [11] [15]
Chromium(III) Oxide	Cr ₂ O ₃	-	Trace - 0.01 [11] [15]

Physical Properties

The physical properties of **ilmenite** are crucial for its identification and for the design of appropriate mineral processing techniques. It is an opaque mineral with a metallic to sub-

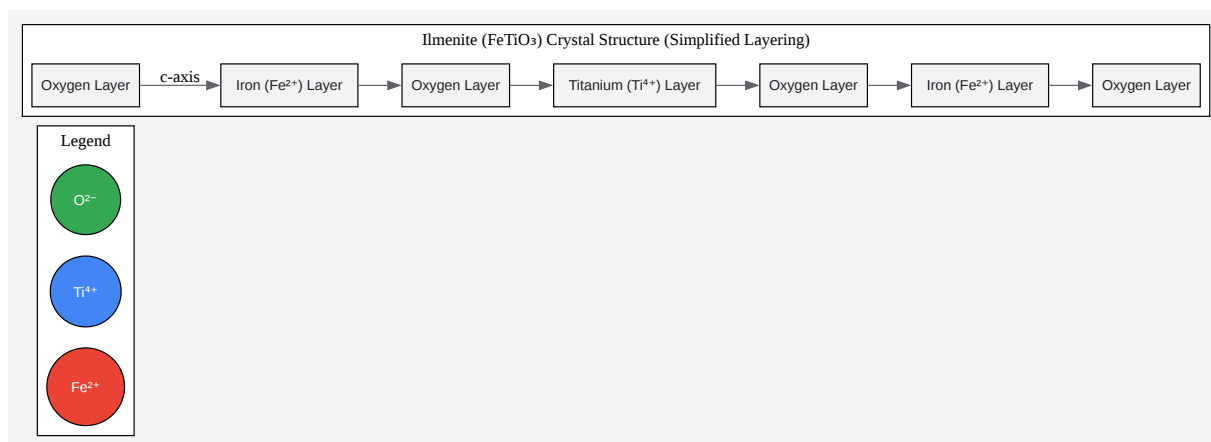
metallic luster.[6][16] Its color is typically iron-black or steel-gray, sometimes with a brownish tint.[1][4]

Table 2: Physical Properties of Ilmenite

Property	Value
Color	Iron-black, steel-gray, brownish-black[1][4]
Luster	Metallic to sub-metallic[4][6][16]
Streak	Black to brownish-black[2][6][17]
Mohs Hardness	5.0 - 6.0[1][7][16][18][19]
Specific Gravity	4.5 - 5.0 g/cm ³ [7][16][17][18][19]
Density	4.68 - 4.79 g/cm ³ [1][15][20][21]
Crystal System	Trigonal[1][7][22]
Space Group	R3[1]
Cleavage	None observed[1][15][17][18][21]
Fracture	Conchoidal to uneven[1][15][17][18][21]
Parting	On {0001} and {1011} may be present[15][20]
Magnetism	Paramagnetic (weakly magnetic)[1][3][4][19]
Diaphaneity	Opaque[16][18][21][22]

Crystallography and Structure

Ilmenite crystallizes in the trigonal system and has a crystal structure that is an ordered derivative of the corundum (Al₂O₃) structure.[1][23] In the **ilmenite** structure, layers of Fe²⁺ cations and Ti⁴⁺ cations alternate, perpendicular to the trigonal c-axis, separated by layers of oxygen atoms in a hexagonal closest-packing arrangement.[1][4] This ordered arrangement of cations is distinct from corundum, where all cation sites are occupied by Al³⁺.





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References

- 1. mdpi.com [mdpi.com]
- 2. How to Perform the Mohs Hardness Test [thoughtco.com]
- 3. diamondrensu.com [diamondrensu.com]
- 4. rocksandminerals.com [rocksandminerals.com]
- 5. scribd.com [scribd.com]
- 6. tvgemandmineralsociety.com [tvgemandmineralsociety.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. geoinfo.nmt.edu [geoinfo.nmt.edu]
- 9. researchgate.net [researchgate.net]
- 10. inis.iaea.org [inis.iaea.org]
- 11. ijmge.ut.ac.ir [ijmge.ut.ac.ir]
- 12. elementaryengineeringlibrary.com [elementaryengineeringlibrary.com]
- 13. researchgate.net [researchgate.net]
- 14. pubs.usgs.gov [pubs.usgs.gov]
- 15. cdn.serc.carleton.edu [cdn.serc.carleton.edu]
- 16. grafenwoehr.armymwr.com [grafenwoehr.armymwr.com]
- 17. academic.oup.com [academic.oup.com]
- 18. X-ray Fluorescence Analysis of Ilmenite: Accurate Composition of Titanium Feedstock | Elvatech Ltd. [elvatech.com]
- 19. Magnetic susceptibility - Wikipedia [en.wikipedia.org]
- 20. 12 X-ray Diffraction and Mineral Analysis – Mineralogy [opengeology.org]
- 21. dtsc.ca.gov [dtsc.ca.gov]
- 22. The application of optical microscopy and electron-probe microanalysis to a mineral processing topic—the high-temperature reduction of ilmenite | Semantic Scholar [semanticscholar.org]
- 23. gq.mines.gouv.qc.ca [gq.mines.gouv.qc.ca]
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